

SSR 146977 hydrochloride solubility and stability in aqueous solutions

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Compound of Interest

Compound Name: SSR 146977 hydrochloride

Cat. No.: B560258

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SSR 146977 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of **SSR 146977 hydrochloride** in aqueous solutions. The following information is designed to address common issues and provide clear protocols for experimental success.

Frequently Asked Questions (FAQs)

Q1: What is **SSR 146977 hydrochloride** and what is its mechanism of action?

SSR 146977 hydrochloride is a potent and selective non-peptide antagonist of the tachykinin neurokinin-3 (NK3) receptor.[1][2][3] Its mechanism of action involves blocking the binding of the endogenous ligand, neurokinin B (NKB), to the NK3 receptor.[1][4][5] This inhibition prevents the downstream signaling cascade, which includes the formation of inositol monophosphate and the mobilization of intracellular calcium.[1][3] The NK3 receptor signaling pathway is involved in various physiological processes, including the regulation of neurotransmitter release.[4][6]

Q2: What are the recommended solvents for dissolving **SSR 146977 hydrochloride**?







SSR 146977 hydrochloride is highly soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[3] It is recommended to prepare stock solutions in these solvents.

Q3: Is SSR 146977 hydrochloride soluble in aqueous solutions like water or PBS?

Specific quantitative data on the aqueous solubility of **SSR 146977 hydrochloride** is not readily available in published literature. As with many hydrochloride salts of complex organic molecules, its aqueous solubility is expected to be limited. Users should experimentally determine the solubility in their specific aqueous buffer of choice. For general guidance on formulating poorly water-soluble hydrochloride salts, co-solvents, pH adjustment, and the use of excipients can be explored.[7][8][9]

Q4: How should I prepare a stock solution of SSR 146977 hydrochloride?

It is recommended to first prepare a high-concentration stock solution in an organic solvent like DMSO or ethanol. This stock solution can then be diluted into your aqueous experimental buffer to the desired final concentration.

Q5: What is the stability of **SSR 146977 hydrochloride** in aqueous solutions?

There is no publicly available data on the stability of **SSR 146977 hydrochloride** in aqueous solutions at various pH values and temperatures. It is crucial for researchers to perform their own stability studies, especially if solutions are to be stored for any length of time. As a general precaution, it is advisable to prepare fresh aqueous solutions for each experiment or store them at -80°C for short periods after sterile filtration.

Q6: What are the recommended storage conditions for solid **SSR 146977 hydrochloride** and its stock solutions?

- Solid Compound: Store at +4°C for short-term and -20°C for long-term storage.[3][10]
- Stock Solutions (in organic solvent): Store at -20°C or -80°C. Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

Data Presentation



Table 1: Physicochemical and Solubility Data for SSR

146977 hydrochloride

Property	Value	Reference
Molecular Weight	658.11 g/mol	[3]
Formula	C35H42Cl2N4O2.HCl	[3]
Solubility in DMSO	Soluble to 100 mM (65.81 mg/mL)	[3]
Solubility in Ethanol	Soluble to 100 mM (65.81 mg/mL)	[3]
Aqueous Solubility	Data not publicly available	

Experimental Protocols Protocol for Preparing a Stock Solution of SSR 146977 hydrochloride

- Weighing the Compound: Accurately weigh the desired amount of SSR 146977
 hydrochloride powder in a sterile microcentrifuge tube.
- Adding Solvent: Add the appropriate volume of high-purity DMSO or ethanol to achieve the desired stock solution concentration (e.g., 10 mM or 100 mM).
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but be cautious of potential degradation with excessive heat.
- Storage: Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. Store at -20°C or -80°C.

Protocol for Preparing Aqueous Working Solutions

• Thaw Stock Solution: Thaw a single aliquot of the stock solution at room temperature.



- Dilution: Serially dilute the stock solution into your pre-warmed (if applicable to your experiment) aqueous buffer (e.g., PBS, Tris-HCl) to the final desired concentration.
- Mixing: Gently mix the solution by inversion or pipetting. Avoid vigorous vortexing, which can cause precipitation of poorly soluble compounds.
- Usage: Use the freshly prepared aqueous solution immediately for your experiments to minimize the risk of degradation or precipitation.

Visualizations NK3 Receptor Signaling Pathway

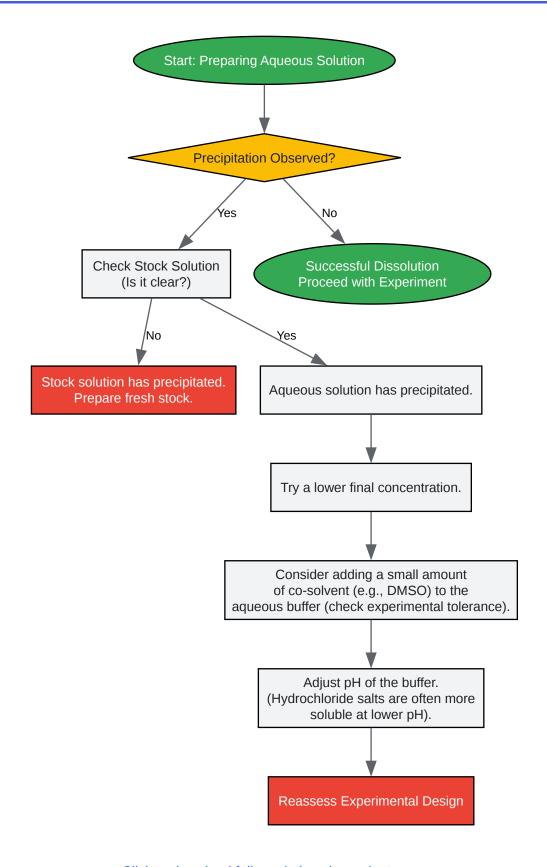


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Caption: NK3 Receptor Signaling Pathway and the inhibitory action of **SSR 146977 hydrochloride**.

Troubleshooting Workflow for Solubility Issues





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Caption: A logical workflow for troubleshooting solubility issues with **SSR 146977 hydrochloride**.

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